

Padnarsertib patent landscape compared alternatives

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

[Get Quote](#)

Padnarsertib (KPT-9274) Profile

Padnarsertib is a first-in-class, oral, dual inhibitor being developed by Karyopharm Therapeutics. The table below summarizes its key characteristics based on the latest available data.

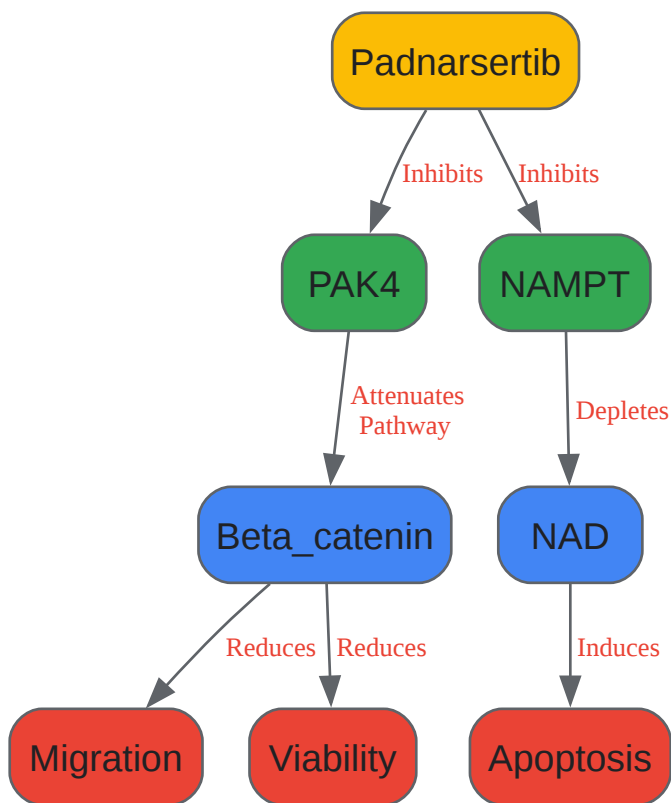
Attribute	Details
Drug Type	Small molecule [1]
Main Developers	Karyopharm Therapeutics [2] [3]
Mechanism of Action	Dual inhibitor of PAK4 (IC50 <100 nM) and NAMPT (IC50 120 nM) [3]
Key Designations	Orphan Drug (US) & Rare Pediatric Disease Designation (US) for Rhabdomyosarcoma (RMS) and Ewing sarcoma (EWS) [2]
Current Development Phase	Phase I (for advanced solid malignancies and NHL); a separate investigator-led Phase Ib trial in AML was suspended in 2023 (NCT05394558) [2] [4]
Development Strategy	Karyopharm is evaluating out-licensing and/or partnership opportunities for this program [2]

Scientific Data and Mechanism

Padnarsertib's unique dual-targeting mechanism disrupts multiple oncogenic pathways.

- **In Vitro Effects:** In renal cell carcinoma (RCC) lines, **Padnarsertib** attenuates the PAK4/ β -catenin pathway, causes NAD⁺ depletion, and inhibits viability, invasion, and migration. It also attenuates G2–M cell cycle transit and induces **apoptosis** [3].
- **In Vivo Efficacy:** In mouse xenograft models, oral administration of **Padnarsertib** (100-200 mg/kg, twice daily) demonstrated a significant reduction in tumor growth comparable to the drug Sunitinib, with no significant weight loss reported, indicating a manageable toxicity profile in this model [3].

The following diagram illustrates the primary signaling pathways targeted by **Padnarsertib** and its downstream effects:



[Click to download full resolution via product page](#)

Development Status and Context

Understanding the current development status of **Padnarsertib** is crucial for a complete landscape assessment.

- **Recent Clinical Setback:** In August 2023, an **investigator-led Phase Ib trial** (NCT05394558) in relapsed/refractory Acute Myeloid Leukemia (AML) was **suspended** [4]. The reason for the suspension was not disclosed in the trial registry. This event caused a noted drop in the drug's predicted probability of technical success (PTSR) in this indication [4].
- **Corporate Strategy:** Despite this setback, Karyopharm has secured Orphan Drug designations for specific pediatric soft tissue sarcomas in mid-2024 [2]. The company's stated strategy is to seek **out-licensing or partnership opportunities** to advance the program further [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Spermidine - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
2. Karyopharm Announces Preliminary Unaudited 2024 ... [investors.karyopharm.com]
3. Padnarsertib (KPT-9274) | PAK4/Nampt Inhibitor [medchemexpress.com]
4. Pipeline Moves: Advancement prospects halt for... - Clinical Trials Arena [clinicaltrialsarena.com]

To cite this document: Smolecule. [Padnarsertib patent landscape compared alternatives]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531886#padnarsertib-patent-landscape-compared-alternatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com